

Application Notes and Protocols: Cocaine Self-Administration Model Using RTI-118

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Compound of Interest

Compound Name: RTI-118

Cat. No.: B15618702

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Introduction

Cocaine addiction is a chronic relapsing disorder with significant societal and individual costs. A critical tool in the development of potential pharmacotherapies is the use of animal models that mimic human drug-taking behavior. The cocaine self-administration paradigm in rodents is a widely accepted model with high face and predictive validity for screening candidate medications. This document provides detailed application notes and protocols for utilizing **RTI-118**, a selective neuropeptide S (NPS) receptor antagonist, in a rat model of cocaine self-administration. **RTI-118** has shown promise in preclinical studies by reducing cocaine intake and preventing relapse-like behavior, making it a compound of interest for addiction research. [\[1\]](#)[\[2\]](#)[\[3\]](#)

Rationale for Using RTI-118

The neuropeptide S (NPS) system is implicated in the regulation of arousal, anxiety, and reward-related behaviors.[\[1\]](#)[\[2\]](#)[\[3\]](#) Central administration of NPS has been shown to increase cocaine self-administration, suggesting that antagonism of the NPS receptor (NPSR) could be a viable strategy for treating cocaine use disorder.[\[1\]](#)[\[2\]](#)[\[3\]](#) **RTI-118** is a small-molecule NPSR antagonist that has demonstrated efficacy in reducing cocaine self-administration and cocaine-seeking behaviors in rats.[\[2\]](#)[\[3\]](#) Notably, at effective doses for reducing cocaine intake, **RTI-118** does not appear to significantly affect motivation for natural rewards like food, suggesting a selective effect on drug-related behaviors.[\[2\]](#)[\[4\]](#)

Quantitative Data Summary

The following tables summarize key quantitative data from preclinical studies investigating the effects of **RTI-118** on cocaine self-administration and reinstatement.

Table 1: Effect of **RTI-118** on Cocaine Self-Administration

Animal Model	Self-Administration Schedule	Cocaine Dose (mg/kg/infusion)	RTI-118 Doses (mg/kg, i.p.)	Effect on Cocaine Intake	Reference
Male Wistar Rats	Concurrent FR4 (food and cocaine)	0.5	5, 10, 20, 30	Dose-dependent decrease. Significant reduction at 10 and 20 mg/kg with no effect on food intake.	[2] [3]

Table 2: Effect of **RTI-118** on Reinstatement of Cocaine-Seeking Behavior

Animal Model	Reinstatement Trigger	Cocaine Priming Dose (mg/kg, i.p.)	Yohimbine Dose (mg/kg, i.p.)	RTI-118 Doses (mg/kg, i.p.)	Effect on Reinstatement	Reference
Male Wistar Rats	Conditioned Cues	N/A	N/A	5, 10, 20	Dose-dependent decrease. Significant reduction at all tested doses.	[2] [3]
Male Wistar Rats	Cocaine Prime	15	N/A	1, 5, 10, 20	Dose-dependent attenuation. Significant reduction at 10 and 20 mg/kg.	[2] [5]
Male Wistar Rats	Yohimbine (Stress)	N/A	2.5	1, 5, 10, 20	Dose-dependent attenuation. Significant reduction at 10 and 20 mg/kg.	[2]

Experimental Protocols

I. Animal Model and Surgical Procedure

A. Subjects:

- Male Wistar rats (or other appropriate strain) weighing 250-300g at the start of the experiment.
- House individually in a temperature- and humidity-controlled vivarium with a 12-hour light/dark cycle (lights on at 7:00 AM).
- Provide ad libitum access to food and water unless otherwise specified by the experimental design.

B. Intravenous Catheter Implantation Surgery: This protocol is for implanting a chronic indwelling catheter into the right jugular vein for intravenous drug self-administration.

Pre-operative Preparations:

- Anesthetize the rat with an appropriate anesthetic agent (e.g., a mixture of ketamine and xylazine, or isoflurane).
- Shave the surgical areas on the right ventral neck and the dorsal scapular region.
- Administer a pre-operative analgesic to manage pain.
- Sterilize all surgical instruments and the catheter.

Surgical Procedure:

- Make a small incision over the right jugular vein.
- Carefully dissect the vein from the surrounding tissue.
- Tie a suture loosely around the anterior end of the vein.
- Make a small incision in the vein and insert the catheter, advancing it towards the heart.
- Secure the catheter in the vein with sutures.
- Tunnel the external part of the catheter subcutaneously to exit on the rat's back.
- Exteriorize the catheter and secure it to a back-mounted port or harness.

- Close the incisions with sutures or surgical clips.

Post-operative Care:

- Administer post-operative analgesics for 2-3 days.
- Flush the catheter daily with a sterile saline solution containing an anticoagulant (e.g., heparin) and an antibiotic to maintain patency and prevent infection.
- Allow the animals to recover for at least 5-7 days before starting any behavioral procedures.
- Check catheter patency regularly by infusing a short-acting anesthetic (e.g., methohexital sodium); a rapid loss of muscle tone indicates a patent catheter.

II. Cocaine Self-Administration and Reinstatement Protocol

A. Apparatus:

- Standard operant conditioning chambers equipped with two levers, a stimulus light above each lever, a tone generator, and a house light.
- The chamber should be connected to an infusion pump for drug delivery.
- A liquid swivel should be used to connect the infusion line to the rat's catheter, allowing for free movement.

B. Drug Preparation:

- Cocaine hydrochloride is dissolved in sterile 0.9% saline to the desired concentration (e.g., 0.5 mg/0.1 mL).
- **RTI-118** is dissolved in a suitable vehicle (e.g., a mixture of DMSO, Tween 80, and sterile water) for intraperitoneal (i.p.) injection.

C. Self-Administration Training (Acquisition):

- Habituate the rats to the operant chambers for one or two sessions.

- Initiate self-administration training on a Fixed-Ratio 1 (FR1) schedule of reinforcement, where each press on the active lever results in a single infusion of cocaine (e.g., 0.5 mg/kg/infusion) and the presentation of a conditioned stimulus (e.g., a light and tone for 5 seconds). The inactive lever has no programmed consequences.
- Continue daily 2-hour sessions until stable responding is achieved (e.g., less than 20% variation in the number of infusions over three consecutive days).
- Once stable responding is achieved, the schedule can be changed to a more demanding schedule, such as a Fixed-Ratio 4 (FR4), where four lever presses are required for each infusion.

D. Effect of **RTI-118** on Cocaine Self-Administration:

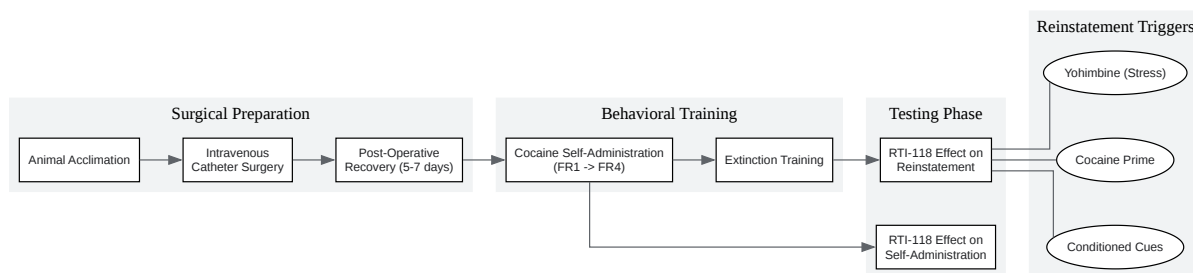
- Once stable responding is established on the desired schedule, administer various doses of **RTI-118** (e.g., 5, 10, 20, 30 mg/kg, i.p.) or vehicle 30 minutes before the start of the self-administration session.
- Use a within-subjects Latin square design to counterbalance the order of drug administration.
- Record the number of active and inactive lever presses and the number of infusions.

E. Extinction and Reinstatement Testing:

- Following the self-administration phase, begin extinction sessions where lever presses no longer result in cocaine infusion or the presentation of the conditioned stimulus.
- Continue daily extinction sessions until responding on the active lever decreases to a low criterion (e.g., less than 10-15 presses per session).
- Once the extinction criterion is met, test for reinstatement of cocaine-seeking behavior.
- Thirty minutes prior to the reinstatement test, administer a specific dose of **RTI-118** or vehicle.
- Induce reinstatement using one of the following triggers:

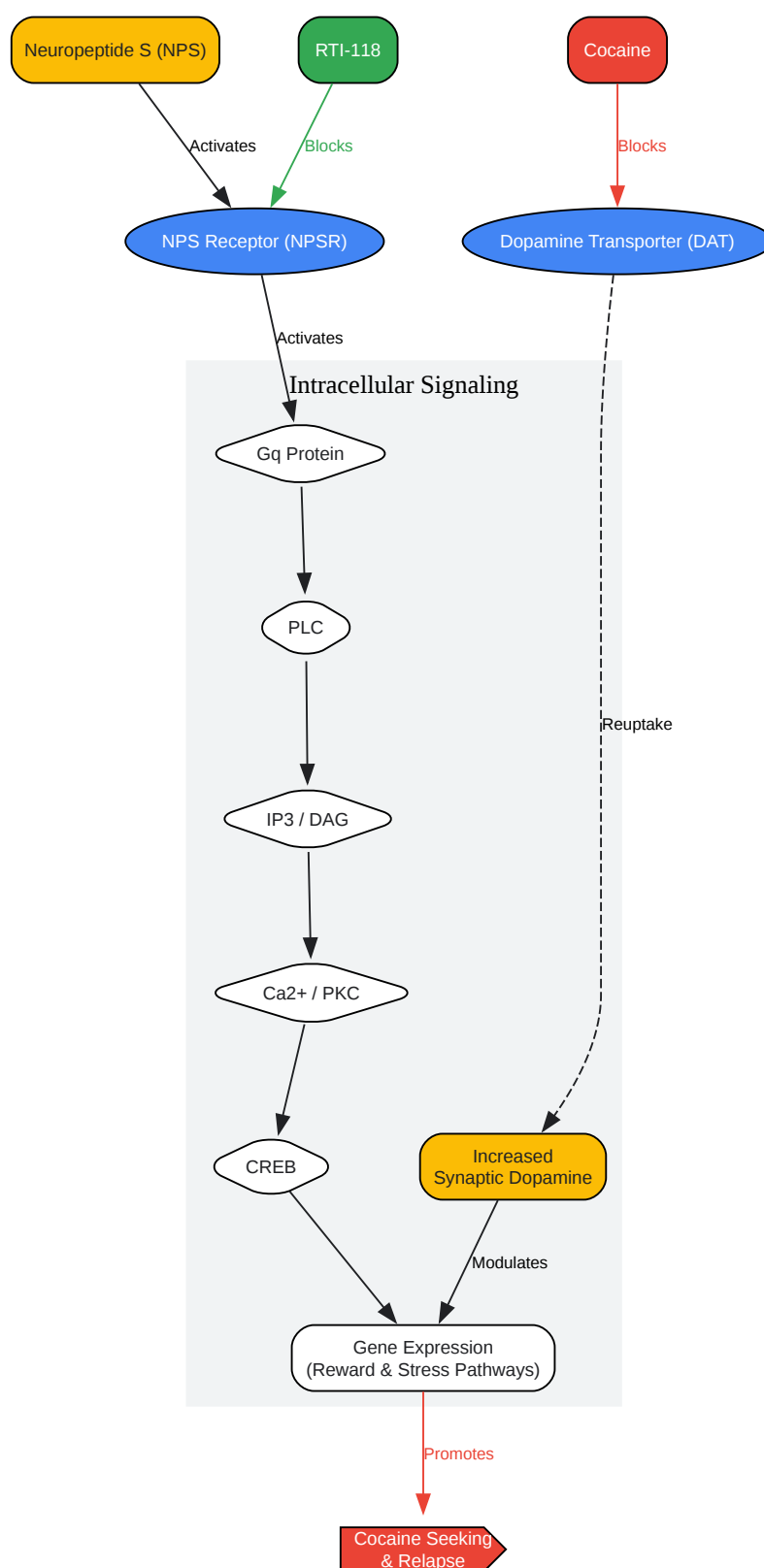
- Cue-induced reinstatement: Presentation of the conditioned stimuli (light and tone) contingent on an active lever press, but with no cocaine infusion.
- Drug-induced reinstatement: A non-contingent "priming" injection of cocaine (e.g., 15 mg/kg, i.p.) immediately before the session.
- Stress-induced reinstatement: Administration of a stress-inducing agent like yohimbine (e.g., 2.5 mg/kg, i.p.) prior to the session.
- Record the number of active and inactive lever presses during the reinstatement session.

Visualizations



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Caption: Experimental workflow for cocaine self-administration and reinstatement.



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